

Application Notes and Protocols for GPX4-IN-4 in Ferroptosis Induction

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Compound of Interest

Compound Name: GPX4-IN-4

Cat. No.: B15581942

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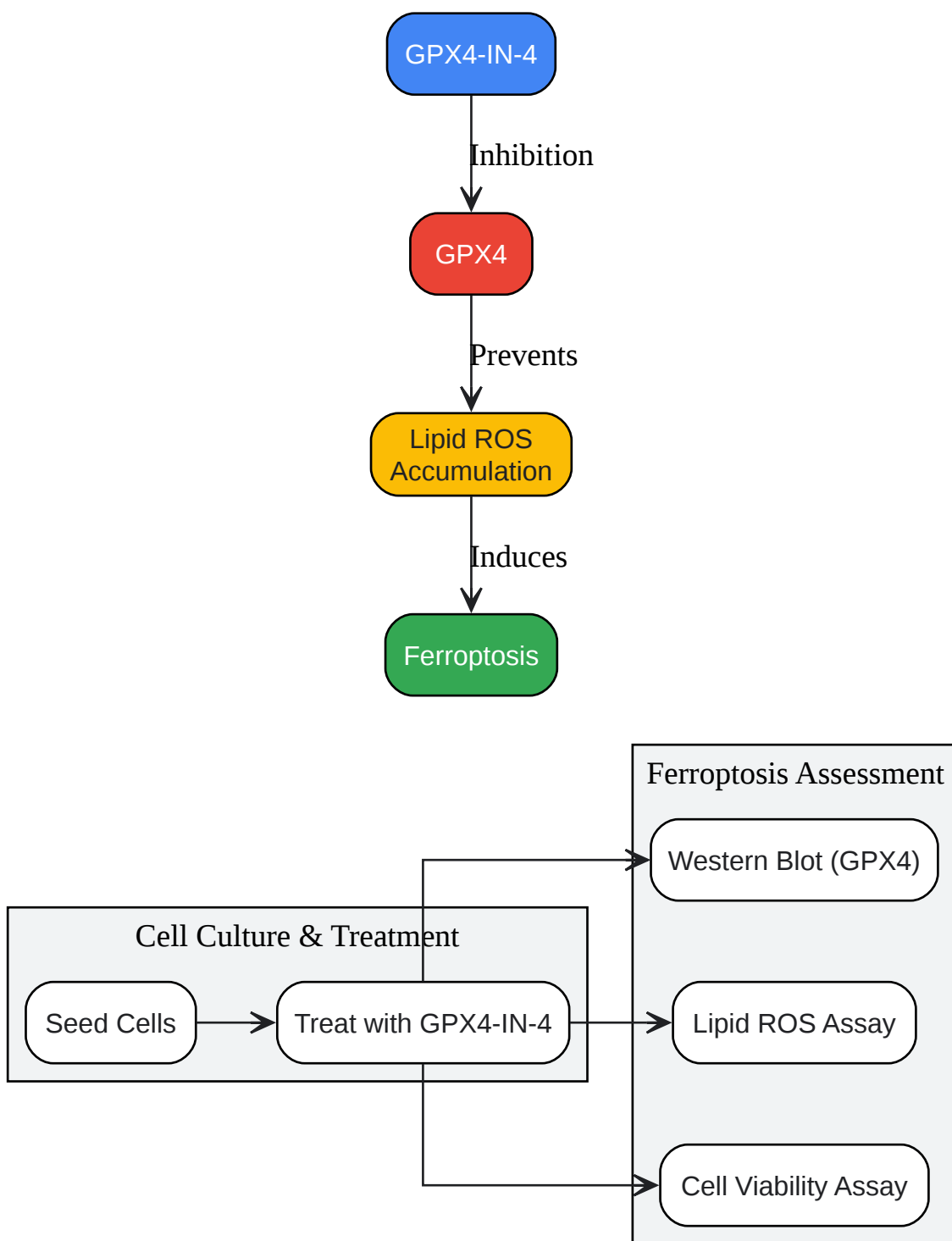
For Researchers, Scientists, and Drug Development Professionals

Introduction

Ferroptosis is a regulated form of cell death characterized by iron-dependent lipid peroxidation. A key regulator of this process is Glutathione Peroxidase 4 (GPX4), an enzyme that neutralizes lipid hydroperoxides.[1] Inhibition of GPX4 leads to an accumulation of lipid reactive oxygen species (ROS), ultimately resulting in cell death.[1][2] **GPX4-IN-4** is a potent and specific inhibitor of GPX4, making it a valuable tool for studying ferroptosis and for potential therapeutic applications in diseases such as cancer.[3] These application notes provide detailed protocols for inducing and measuring ferroptosis in cultured cells using **GPX4-IN-4**.

Mechanism of Action of GPX4-IN-4

GPX4-IN-4 initiates ferroptosis by directly inhibiting the enzymatic activity of GPX4.[3][4] This inhibition disrupts the cellular antioxidant defense system, leading to the accumulation of toxic lipid hydroperoxides.[1] The presence of labile iron is crucial for this process, as it catalyzes the conversion of lipid hydroperoxides into lipid radicals, which propagate a chain reaction of lipid peroxidation, causing extensive damage to cellular membranes and culminating in cell death.[1][5]



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